

Personal protective equipment for handling Cho-es-Lys

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Compound of Interest

Compound Name: Cho-es-Lys

Cat. No.: B15548165

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Essential Safety and Handling Guide for Cho-es-Lys

For researchers, scientists, and drug development professionals, ensuring the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Cho-es-Lys** (L-lysine, 6-[[[(3 β)-cholest-5-en-3-yloxy]carbonyl]oxy]hexyl ester, 2,2,2-trifluoroacetate), including detailed operational and disposal plans.^{[1][2]} Given the absence of a specific Safety Data Sheet (SDS) for this compound, a cautious approach is recommended, treating the substance as potentially hazardous.

Chemical Identification

| Identifier | Value |
|-------------------|---------------------------------------------------------------------------------------------------|
| Chemical Name | L-lysine, 6-[[[(3 β)-cholest-5-en-3-yloxy]carbonyl]oxy]hexyl ester, 2,2,2-trifluoroacetate |
| Molecular Formula | C40H72N2O5 • 2CF3COO |
| CAS Number | 1356250-80-0 |
| Purity | ≥95% |
| Formula Weight | 887.10 |

Source: Cayman Chemical^[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety when handling **Cho-es-Lys**. The following table summarizes the recommended PPE based on general guidelines for handling potentially hazardous chemicals.

[\[3\]](#)[\[4\]](#)[\[5\]](#)

| PPE Category | Item | Specifications & Use |
|-------------------------|----------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Safety Goggles | Chemical splash goggles are required to protect against liquid splashes and chemical vapors. |
| Face Shield | Recommended when there is a significant risk of splashing or aerosol generation. | |
| Hand Protection | Disposable Gloves | Nitrile gloves are the minimum requirement.[6] They should be changed immediately after contact with the chemical. For prolonged contact, consider double-gloving or using thicker, chemical-resistant gloves. |
| Body Protection | Laboratory Coat | A standard lab coat should be worn to protect skin and clothing from potential contamination. |
| Closed-toe Shoes | Essential to prevent injuries from spills or dropped items. | |
| Respiratory Protection | Respirator | An appropriate respirator (e.g., N95 or higher) should be worn to avoid inhalation of the powder, especially when handling larger quantities or when adequate ventilation (e.g., a chemical fume hood) is not available. |

Safety Operating Procedures

Adherence to standard laboratory safety protocols is essential.

Engineering Controls

- Ventilation: Always handle **Cho-es-Lys** in a well-ventilated area. A chemical fume hood is strongly recommended, especially when handling the solid form or preparing solutions.
- Eyewash Station and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly.^[7]
- Weighing: If weighing the solid compound, do so in a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust particles.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Avoid Contact: Minimize direct contact with the skin, eyes, and clothing.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the individual to fresh air. If breathing is difficult, seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

Note: These are general first-aid guidelines. A specific Safety Data Sheet, if available, would provide more detailed instructions.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- Solid Waste: Unused **Cho-es-Lys** and any materials contaminated with the solid (e.g., weigh boats, contaminated gloves) should be considered chemical waste.
- Liquid Waste: Solutions containing **Cho-es-Lys** and contaminated solvents should be collected as hazardous liquid waste.

Disposal Procedures

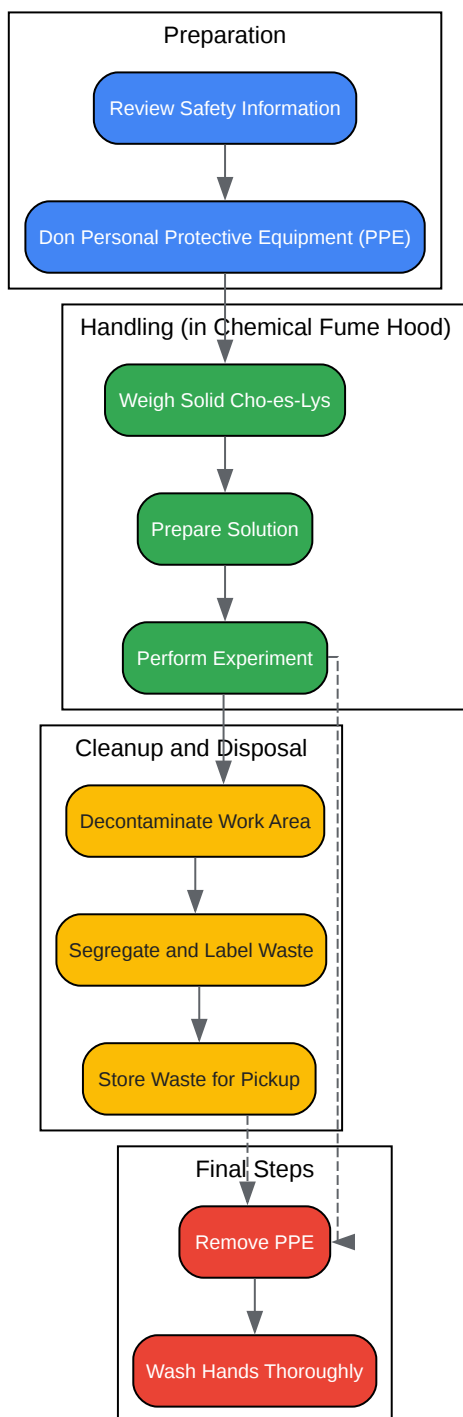
- Segregation: Do not mix **Cho-es-Lys** waste with other waste streams. Keep solid and liquid waste in separate, clearly labeled, and sealed containers.

- Container Labeling: Label waste containers with "Hazardous Waste" and the full chemical name: "**Cho-es-Lys** (L-lysine, 6-[[[(3 β)-cholest-5-en-3-yloxy]carbonyl]oxy]hexyl ester, 2,2,2-trifluoroacetate)".
- Storage: Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.
- Disposal Vendor: Arrange for disposal through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.[8]

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for handling **Cho-es-Lys** in a research setting.

Figure 1. Standard Handling Workflow for Cho-es-Lys

[Click to download full resolution via product page](#)Caption: Standard Handling Workflow for **Cho-es-Lys**

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